

# An In-Depth Technical Guide to 4-Nitrobenzotrifluoride (CAS 402-54-0)

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## Compound of Interest

Compound Name: 4-Nitrobenzotrifluoride

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-Nitrobenzotrifluoride** (CAS 402-54-0), a pivotal chemical intermediate in various industrial and research applications. It details the compound's physicochemical properties, synthesis, reactivity, applications, and safety protocols, tailored for professionals in the chemical and pharmaceutical sciences.

## Introduction and Overview

**4-Nitrobenzotrifluoride**, also known as 1-Nitro-4-(trifluoromethyl)benzene, is an aromatic organic compound distinguished by the presence of a nitro group ( $-\text{NO}_2$ ) and a trifluoromethyl group ( $-\text{CF}_3$ ) on a benzene ring.<sup>[1][2]</sup> These two potent electron-withdrawing groups significantly influence the molecule's chemical reactivity, making it a versatile building block in modern organic chemistry.<sup>[1][2]</sup> Its primary significance lies in its role as a key starting material for the synthesis of a wide array of functional molecules, including active pharmaceutical ingredients (APIs), agrochemicals, dyes, and advanced polymers.<sup>[1][2][3][4]</sup> The reduction of its nitro group to an amine is a critical transformation that yields 4-aminobenzotrifluoride, a crucial intermediate for numerous drugs.<sup>[1]</sup>

Common Synonyms:

- 1-Nitro-4-(trifluoromethyl)benzene<sup>[5]</sup>
- 4-Nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene<sup>[6]</sup>

- [p-Nitrobenzotrifluoride](#)<sup>[7]</sup>

## Physicochemical Properties

**4-Nitrobenzotrifluoride** is typically a colorless to light yellow, oily liquid or solid, with a characteristic pungent or fish-like odor.<sup>[1][3][5][7]</sup> Its physical state at room temperature can vary, as its melting point is near ambient temperatures. It is insoluble in water but soluble in most common organic solvents, such as ethanol and ether.<sup>[3][5][8]</sup>

Property	Value	References
CAS Number	402-54-0	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	191.11 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to light yellow liquid or solid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Melting Point	38-40 °C	<a href="#">[6]</a> <a href="#">[8]</a>
Boiling Point	202-204 °C (at 760 mmHg); 81-83 °C (at 10 mmHg)	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Density	~1.4 g/cm <sup>3</sup>	<a href="#">[3]</a> <a href="#">[7]</a>
Flash Point	88 °C (190.4 °F) - closed cup	<a href="#">[3]</a> <a href="#">[6]</a>
Vapor Pressure	0.17 mmHg at 25 °C	<a href="#">[3]</a>
Refractive Index	1.475 - 1.477	<a href="#">[3]</a>
Water Solubility	Insoluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>

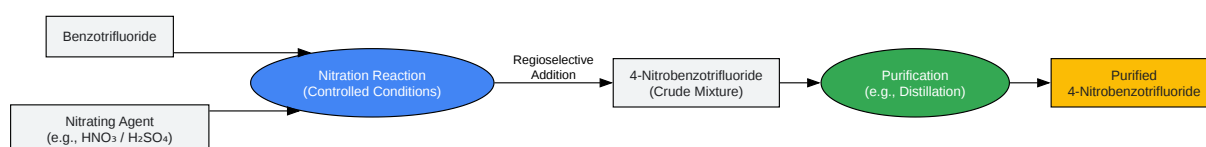
## Synthesis and Reactivity

### Synthesis

The most common industrial synthesis of **4-Nitrobenzotrifluoride** involves the direct nitration of benzotrifluoride.<sup>[1]</sup> A significant challenge in this process is achieving regioselectivity for the para-position (position 4). The trifluoromethyl group (-CF<sub>3</sub>) is a meta-director, meaning direct

nitration tends to yield the 3-nitro isomer as the major product.[1] Therefore, reaction conditions must be carefully controlled to favor the formation of the desired 4-nitro isomer.

Conventional methods employ a mixed acid system of nitric acid ( $\text{HNO}_3$ ) and sulfuric acid ( $\text{H}_2\text{SO}_4$ ). [1] Research has also explored alternative nitrating agents and reaction parameters, such as temperature and concentration, to improve the yield and selectivity of the para-isomer. [1]



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Caption: Generalized workflow for the synthesis of **4-Nitrobenzotrifluoride**.

Generalized Experimental Protocol for Nitration: This is a generalized protocol and should be adapted and optimized with appropriate safety precautions in a laboratory setting.

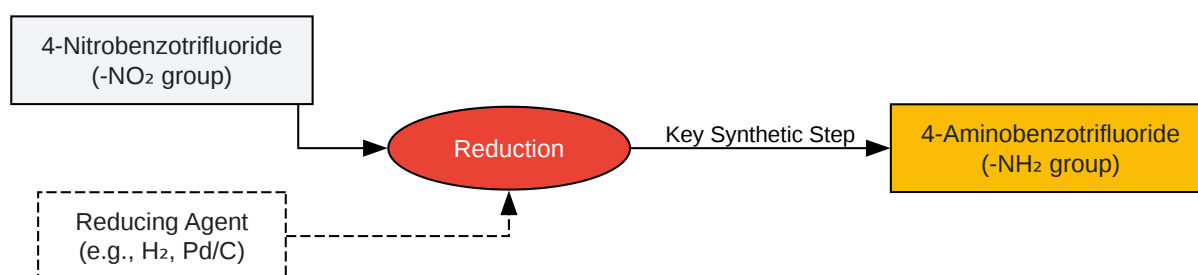
- Preparation: Cool a reactor vessel containing concentrated sulfuric acid to 0-5 °C with constant stirring.
- Addition of Reactant: Slowly add benzotrifluoride to the sulfuric acid, maintaining the low temperature.
- Nitration: Prepare a nitrating mixture of concentrated nitric acid and sulfuric acid. Add this mixture dropwise to the benzotrifluoride solution, ensuring the temperature does not exceed a predetermined limit (e.g., 10-15 °C) to control selectivity.
- Reaction: After the addition is complete, allow the mixture to stir for several hours at a controlled temperature to drive the reaction to completion.
- Work-up: Quench the reaction by pouring the mixture over crushed ice. The organic layer containing the product will separate.
- Purification: Separate the organic layer, wash it with water and a mild base (e.g., sodium bicarbonate solution) to remove residual acids, and then dry it over an anhydrous salt (e.g.,

magnesium sulfate). The final product is purified by vacuum distillation to isolate the 4-nitro isomer.

## Chemical Reactivity

The chemistry of **4-Nitrobenzotrifluoride** is dominated by its two electron-withdrawing groups. This electronic property makes the aromatic ring electron-deficient and thus susceptible to nucleophilic aromatic substitution.[2][3]

The most significant reaction for its application in drug development is the reduction of the nitro group to an amine, forming 4-aminobenzotrifluoride.[1] This transformation is commonly achieved through catalytic hydrogenation (e.g., using hydrogen gas with a palladium-on-carbon catalyst) or with other reducing agents.[1]



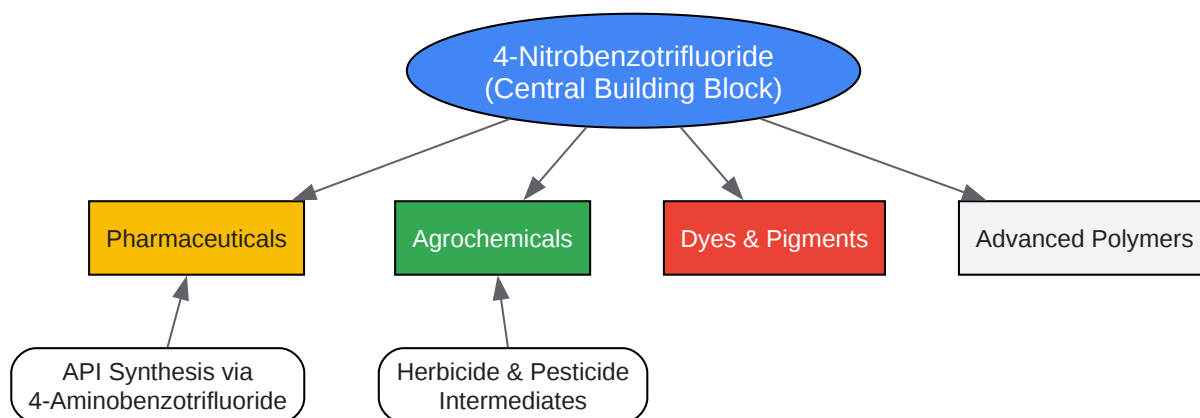
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Caption: Key reduction reaction of **4-Nitrobenzotrifluoride** to its amino derivative.

The compound is stable under normal conditions but is incompatible with strong oxidizing agents, strong reducing agents, and strong bases.[5][7][8] Aromatic nitro compounds can react vigorously or even explosively with strong bases like sodium hydroxide.[7][8][9]

## Applications in Research and Development

**4-Nitrobenzotrifluoride** is not typically an end-product but rather a critical intermediate. Its unique structure is leveraged to build more complex molecules across several industries.



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Caption: Role of **4-Nitrobenzotrifluoride** as a versatile chemical intermediate.

- **Pharmaceutical Synthesis:** It is a key starting material for numerous APIs.[1] The trifluoromethyl group is a highly valued substituent in drug design, as it can enhance properties like metabolic stability, lipophilicity, and binding affinity.[1]
- **Agrochemical Synthesis:** The compound serves as a precursor for various pesticides and herbicides.[1][2][3]
- **Dye Industry:** It is used in the production of certain dyes.[3]
- **Material Science:** It is a starting material for advanced polymers and coatings, where the -CF<sub>3</sub> group can improve solubility and performance characteristics.[1]

## Spectroscopic Data

Detailed spectroscopic data is essential for the identification and characterization of **4-Nitrobenzotrifluoride**. Experimental spectra are publicly available through various chemical databases.

Data Type	Availability	References
$^1\text{H}$ NMR	Available	<a href="#">[10]</a> <a href="#">[11]</a>
$^{13}\text{C}$ NMR	Available	<a href="#">[11]</a>
Mass Spectrometry	Available (GC-MS)	<a href="#">[10]</a>
IR Spectroscopy	Available (FTIR)	<a href="#">[10]</a>
Raman Spectroscopy	Available (FT-Raman)	<a href="#">[10]</a>

Researchers should consult the referenced databases for actual spectra and peak assignments.

## Safety, Handling, and Storage

**4-Nitrobenzotrifluoride** is a hazardous chemical and must be handled with strict safety precautions.

## Hazard Summary

The compound is classified as highly toxic and an irritant.[\[6\]](#)[\[8\]](#) Inhalation is particularly dangerous and may be fatal.[\[6\]](#)[\[12\]](#)[\[13\]](#)

Hazard Classification	GHS Hazard Codes	References
Acute Toxicity, Oral	H302: Harmful if swallowed	<a href="#">[6]</a> <a href="#">[12]</a>
Acute Toxicity, Inhalation	H330: Fatal if inhaled	<a href="#">[6]</a> <a href="#">[12]</a>
Skin Corrosion/Irritation	H315: Causes skin irritation	<a href="#">[6]</a> <a href="#">[12]</a>
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	<a href="#">[6]</a> <a href="#">[12]</a>
Specific Target Organ Toxicity	H335: May cause respiratory irritation	<a href="#">[6]</a>

Precautionary Statements (selected):

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[9][12]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[9][13]
- P284: Wear respiratory protection.[9][12][13]
- P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][9]

## Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably inside a certified chemical fume hood.[5][13] Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and a face shield.[5][6]
  - Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[5]
  - Respiratory Protection: Use a NIOSH/MSHA-approved respirator with appropriate cartridges (e.g., Type P3) when ventilation is inadequate or for emergency response.[6][13]
- General Hygiene: Wash hands thoroughly after handling.[5][9] Do not eat, drink, or smoke in work areas.[9][12]

## Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from heat and ignition sources.[3][5][13] Keep containers tightly closed.[5][12][13] Store locked up and away from incompatible substances such as strong bases, oxidizing agents, and reducing agents.[5][7][9][13]

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[12][13] Do not release into the environment.[14]

## Conclusion

**4-Nitrobenzotrifluoride** is a compound of significant industrial and academic interest. Its value is derived from the unique electronic properties imparted by the nitro and trifluoromethyl functional groups, which make it an essential and versatile intermediate. While its utility in the synthesis of pharmaceuticals, agrochemicals, and advanced materials is well-established, its hazardous nature necessitates strict adherence to safety and handling protocols. A thorough understanding of its properties, reactivity, and safety requirements is crucial for its effective and safe use in research and development.

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